

Technical Support Center: 2-(Dimethylamino)butanoic Acid

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Compound of Interest

Compound Name: 2-(Dimethylamino)butanoic acid

CAS No.: 170941-86-3

Cat. No.: B068938

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Welcome to the technical support guide for **2-(Dimethylamino)butanoic acid**. This document provides researchers, scientists, and drug development professionals with essential information, troubleshooting advice, and detailed protocols for the safe and effective storage and handling of this compound. Our goal is to ensure the integrity of your experiments and the safety of your laboratory personnel by combining technical data with practical, field-proven insights.

Section 1: Compound Identification and Key Properties

A clear understanding of the physicochemical properties of **2-(Dimethylamino)butanoic acid** is fundamental to its proper handling. The information below has been compiled from various supplier and database sources.

Property	Value	Source(s)
Chemical Name	2-(Dimethylamino)butanoic acid	N/A
Synonym(s)	2-(Dimethylamino)butyric acid	[1]
Molecular Formula	C ₆ H ₁₃ NO ₂	[2]
Molecular Weight	131.17 g/mol	N/A
Appearance	Varies; often a solid or liquid	[3]
Boiling Point	94-96 °C / 5 mmHg (for 2,2-Dimethylbutyric acid)	[3]
Melting Point	153-155 °C (for hydrochloride salt)	[4]
Storage Temperature	Cool, dry conditions; Refrigerator recommended	[3][5]
Solubility	Sparingly soluble in Chloroform, slightly in Methanol	[3]

Section 2: Frequently Asked Questions (FAQs)

This section addresses common questions regarding the storage and handling of **2-(Dimethylamino)butanoic acid** and its derivatives.

Q1: What are the ideal storage conditions for **2-(Dimethylamino)butanoic acid**?

A: Proper storage is critical to maintain the compound's stability. Store **2-(Dimethylamino)butanoic acid** in a tightly closed container in a cool, dry, and well-ventilated area.[5][6] For long-term stability, refrigeration is recommended.[3] The key is to protect it from atmospheric moisture and oxygen, as amino acid derivatives can be susceptible to degradation.[7][8] If the compound is particularly sensitive or if you are working in a humid environment, storing it within a desiccator or a glove box under an inert atmosphere (e.g., nitrogen or argon) is best practice.[7][9]

Q2: What personal protective equipment (PPE) should I use when handling this compound?

A: Adherence to standard laboratory safety protocols is essential. Always wear appropriate PPE, which includes:

- Eye Protection: Safety glasses or goggles are mandatory to protect against accidental splashes.[10]
- Gloves: Chemical-resistant gloves, such as nitrile gloves, should be worn.[10][11] Always inspect gloves before use and change them immediately if contaminated.[10]
- Lab Coat: A lab coat or protective gown must be worn to protect your skin and clothing.[10]
- Respiratory Protection: If you are handling the compound as a fine powder, which can become airborne, work within a certified chemical fume hood or a biosafety cabinet to prevent inhalation.[10][12]

Q3: Is **2-(Dimethylamino)butanoic acid** hazardous?

A: Based on data for similar compounds like its hydrochloride salt and other butyric acid derivatives, it should be handled as an irritant. It may cause skin irritation, serious eye irritation, and respiratory tract irritation.[2][4][5] Avoid breathing dust, fumes, or vapors.[2] Always wash your hands thoroughly after handling.[2] Before working with this or any chemical for the first time, it is imperative to read the Safety Data Sheet (SDS) provided by the supplier.[10]

Q4: How stable is this compound in solution?

A: The stability of butanoic acid derivatives in solution is influenced by several factors, primarily pH and temperature.[8] In neutral to slightly acidic conditions, the compound is generally stable.[8] However, in highly acidic or alkaline environments, it may undergo hydrolysis or other degradation reactions.[8] For experimental consistency, it is advisable to prepare solutions fresh. If storage is necessary, store solutions at low temperatures (2-8 °C) and protect them from light to minimize degradation.[7]

Q5: What materials or chemicals are incompatible with **2-(Dimethylamino)butanoic acid**?

A: Strong oxidizing agents are a primary incompatibility for similar butyric acid compounds.[2] Contact with these can lead to vigorous and potentially hazardous reactions. You should also avoid sources of ignition, such as heat, sparks, and open flames, especially if the compound is in a flammable liquid form.[2][13]

Section 3: Troubleshooting Guide

This guide provides solutions to common problems encountered during experiments involving **2-(Dimethylamino)butanoic acid**.

Issue 1: My experimental results are inconsistent or show poor reproducibility.

- **Potential Cause:** Compound degradation due to improper storage or handling. Exposure to moisture or air can alter the compound's purity and reactivity over time.[7]
- **Causality:** The dimethylamino group can be susceptible to oxidation, while the carboxylic acid group makes the molecule potentially hygroscopic (moisture-absorbing). This absorption of water can change the effective concentration and introduce a reactant that may interfere with your experiment.
- **Solution:**
 - **Verify Storage:** Ensure your stock of the compound is stored in a tightly sealed container in a dry environment, preferably in a desiccator.
 - **Use an Inert Atmosphere:** For maximum integrity, handle the compound under an inert gas like nitrogen or argon, especially when aliquoting for long-term use.[9]
 - **Perform a Quality Check:** If you suspect degradation, consider running a simple analytical test (e.g., NMR or LC-MS) on your current stock to verify its identity and purity.
 - **Procure a New Batch:** If degradation is confirmed, it is best to use a fresh, unopened vial of the compound for your experiments.

Issue 2: The compound, which was a powder, has clumped together or appears discolored.

- **Potential Cause:** This is a strong indicator of moisture absorption (hygroscopicity) or chemical degradation.[7]

- Causality: Clumping is a physical change caused by water absorption, which can lead to hydrolysis. Discoloration often signals a chemical change, such as oxidation, which creates impurities that can compromise your results.
- Solution:
 - Do Not Use: It is highly inadvisable to use a reagent that has visibly changed its physical appearance. The presence of impurities is almost certain.
 - Review Handling Procedures: Re-evaluate your lab's workflow. Was the container left open to the air for an extended period? Is the storage location, such as a refrigerator, free from high humidity?
 - Implement Corrective Actions: Discard the compromised reagent according to your institution's hazardous waste disposal guidelines. When opening a new container, consider immediately aliquoting it into smaller, single-use vials under an inert atmosphere to prevent contamination of the entire stock.

Issue 3: I am having difficulty dissolving the compound in my chosen solvent.

- Potential Cause: Incorrect solvent choice, pH issues, or low-purity material.
- Causality: As an amino acid, the compound's solubility is highly dependent on pH. At its isoelectric point, it will have minimal solubility. The presence of impurities from degradation can also affect its solubility characteristics.
- Solution:
 - Check the Certificate of Analysis (CoA): Refer to the supplier's CoA for recommended solvents. The hydrochloride salt form often has better solubility in aqueous buffers than the free acid.
 - Adjust pH: If using an aqueous buffer, try adjusting the pH. Acidifying the solution should protonate the carboxylate group, while making it more basic will deprotonate the amino group. This change in ionization state will significantly alter solubility.

- Gentle Heating/Sonication: For some compounds, gentle warming or sonication can aid dissolution. However, be cautious, as heat can also accelerate degradation, especially for heat-labile amino acids.[8][14]

Section 4: Experimental Protocols

These protocols provide a self-validating system for handling **2-(Dimethylamino)butanoic acid** to ensure experimental integrity.

Protocol 4.1: Receiving and Storing a New Container

- Inspect Upon Arrival: Check that the container's seal is intact and there is no visible damage.
- Transfer to a Controlled Environment: Immediately move the unopened container to a designated storage area that is cool, dark, and dry.[6] For optimal long-term storage, place it inside a laboratory desiccator or a refrigerator designated for chemical storage.
- Log the Entry: Record the date of receipt, lot number, and intended first use date in your laboratory inventory system.
- First Opening: The first time the container is opened, it should be done in a controlled and dry environment. If possible, use a glove box or flush the container's headspace with an inert gas (e.g., nitrogen) before resealing.[7] This minimizes the introduction of atmospheric moisture and oxygen.
- Resealing: Ensure the container is sealed tightly after each use. For screw-cap vials, using Parafilm® around the cap can provide an extra barrier against moisture ingress.

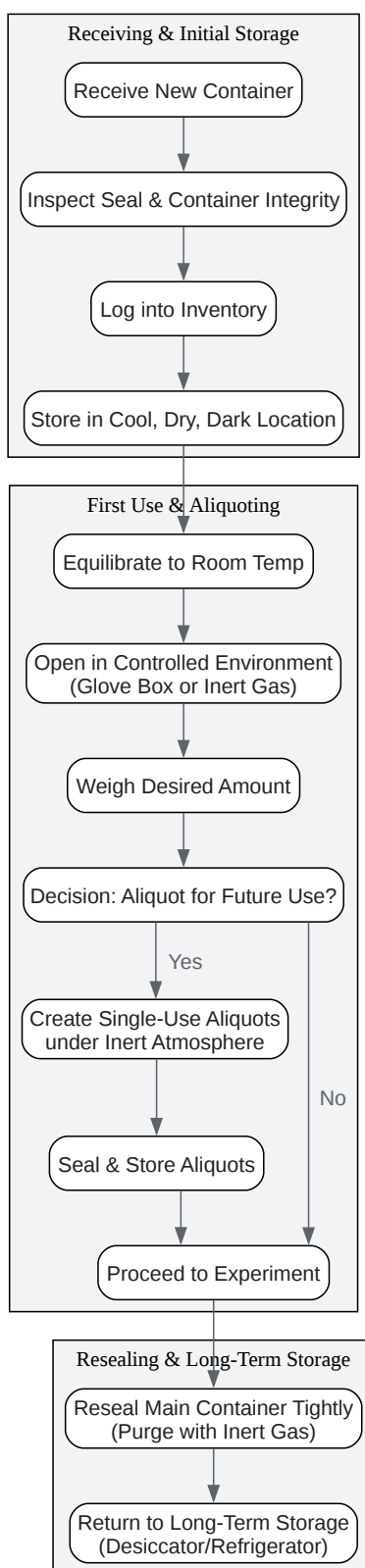
Protocol 4.2: Weighing and Dispensing the Solid Compound

- Prepare the Workspace: Perform this procedure in a chemical fume hood or a glove box to prevent inhalation of fine particles and to protect the compound from the atmosphere.[12]
- Equilibration: Before opening, allow the container to warm to ambient temperature if it was stored in a refrigerator or freezer. This crucial step prevents condensation of atmospheric moisture onto the cold compound.

- **Dispensing:** Use a clean, dry spatula to transfer the desired amount of powder to a tared weigh boat or vial. Work efficiently to minimize the time the main container is open.
- **Seal and Store:** Immediately and tightly reseal the main container, purge with inert gas if possible, and return it to its proper storage location.
- **Clean Up:** Clean the spatula and work area thoroughly to avoid cross-contamination.

Section 5: Visualization of Workflow

The following diagram illustrates the decision-making process and workflow for handling a newly received container of an air- and moisture-sensitive reagent like **2-(Dimethylamino)butanoic acid**.



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Caption: Workflow for handling sensitive reagents.

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